

Handling and safety precautions for 2-Methylundecanal experiments

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Compound of Interest

Compound Name: 2-Methylundecanal

Cat. No.: B089849

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Technical Support Center: 2-Methylundecanal Experiments

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **2-Methylundecanal**. It includes troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and safety precautions to ensure safe and effective experimentation.

Frequently Asked Questions (FAQs) and Troubleshooting

This section addresses common issues and questions that may arise during the handling and use of **2-Methylundecanal**.

Q1: What are the primary hazards associated with **2-Methylundecanal**?

A1: **2-Methylundecanal** is a combustible liquid and vapor.^[1] It may cause skin and eye irritation, as well as respiratory and digestive tract irritation.^[1] The toxicological properties of this material have not been fully investigated.^[1] It is also very toxic to aquatic life with long-lasting effects.^{[2][3]}

Q2: What personal protective equipment (PPE) should be worn when handling **2-Methylundecanal**?

A2: When handling **2-Methylundecanal**, it is crucial to wear appropriate PPE to minimize exposure. This includes:

- Eye Protection: Chemical safety goggles or a face shield.[\[1\]](#)[\[4\]](#)
- Skin Protection: Chemical-resistant gloves (such as butyl rubber or nitrile) and a lab coat or protective clothing.[\[1\]](#)[\[4\]](#)
- Respiratory Protection: Use in a well-ventilated area, preferably under a chemical fume hood.[\[1\]](#)[\[5\]](#) If ventilation is inadequate, a NIOSH-approved respirator with an organic vapor cartridge is recommended.[\[1\]](#)[\[4\]](#)

Q3: The **2-Methylundecanal** solution appears slightly yellow. Is it still safe to use?

A3: Yes, **2-Methylundecanal** is often described as a colorless to slightly yellow liquid.[\[1\]](#)[\[2\]](#)[\[6\]](#)[\[7\]](#) A slight yellow color does not typically indicate decomposition or a safety concern. However, if the color is significantly different from the manufacturer's specifications or if other signs of degradation are present (e.g., strong, unusual odor, presence of solids), the product should be handled with caution and its purity should be verified before use.

Q4: I've spilled a small amount of **2-Methylundecanal** in the lab. What is the correct cleanup procedure?

A4: For a small spill, first ensure the area is well-ventilated and remove all ignition sources.[\[1\]](#)[\[8\]](#) Absorb the spill with an inert material such as vermiculite, sand, or earth.[\[1\]](#) Place the absorbed material into a suitable, clean, dry, and closed container for disposal.[\[1\]](#)[\[8\]](#) Wash the spill area with soap and water. Always wear appropriate PPE during cleanup.[\[4\]](#)

Q5: How should **2-Methylundecanal** be stored?

A5: Store **2-Methylundecanal** in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[9\]](#) Keep it away from heat, sparks, open flames, and incompatible substances such as strong oxidizing agents, strong reducing agents, and strong bases.[\[1\]](#)[\[10\]](#) It is recommended to store it under a nitrogen atmosphere to prevent oxidation.[\[11\]](#)

Q6: What should I do in case of accidental skin or eye contact with **2-Methylundecanal**?

A6:

- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[\[1\]](#) Seek medical attention if irritation develops or persists.[\[1\]](#)
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)

Quantitative Data

The following tables summarize key quantitative data for **2-Methylundecanal**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
CAS Number	110-41-8	[1] [2] [6]
Molecular Formula	C ₁₂ H ₂₄ O	[2] [6]
Molecular Weight	184.32 g/mol	[2] [6]
Appearance	Colorless to slightly yellow liquid	[1] [2] [6] [7]
Odor	Fatty, with floral notes on dilution	[12] [13]
Boiling Point	171 °C	[7] [13]
Flash Point	93 °C (199.4 °F)	[1]
Density	0.822 - 0.830 g/mL at 25 °C	[2] [13]
Refractive Index	1.431 - 1.436	[2]
Solubility	Insoluble in water; soluble in alcohol and fixed oils.	[2] [10] [11]

Table 2: Toxicological Data

Test	Species	Route	Value	Reference
LD50	Rat	Oral	> 5 g/kg	[1][11]
LD50	Rabbit	Dermal	> 10 g/kg	[1][11]

Experimental Protocols

This section provides detailed methodologies for the synthesis and analysis of **2-Methylundecanal**.

Protocol 1: Synthesis of 2-Methylundecanal via Darzens Reaction

This protocol is a general laboratory-scale synthesis based on the Darzens reaction.

Materials:

- Methyl nonyl ketone
- Ethyl chloroacetate
- Sodium ethoxide
- Anhydrous diethyl ether
- Hydrochloric acid (dilute)
- Sodium bicarbonate solution (saturated)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate
- Round-bottom flask, dropping funnel, reflux condenser, magnetic stirrer, heating mantle, separatory funnel, distillation apparatus.

Procedure:

- **Reaction Setup:** In a flame-dried round-bottom flask equipped with a dropping funnel, reflux condenser, and magnetic stirrer, dissolve sodium ethoxide in anhydrous diethyl ether under a nitrogen atmosphere.
- **Addition of Reactants:** Cool the flask in an ice bath. A mixture of methyl nonyl ketone and ethyl chloroacetate is added dropwise from the dropping funnel to the stirred sodium ethoxide solution. Maintain the temperature below 10 °C during the addition.
- **Reaction:** After the addition is complete, allow the mixture to warm to room temperature and stir for several hours until the reaction is complete (monitored by TLC).
- **Work-up:** Quench the reaction by slowly adding dilute hydrochloric acid. Transfer the mixture to a separatory funnel. Separate the organic layer, and wash it successively with water, saturated sodium bicarbonate solution, and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure to obtain the crude glycidic ester.
- **Saponification and Decarboxylation:** The crude ester is then saponified by refluxing with aqueous sodium hydroxide. After cooling, the reaction mixture is acidified, and the resulting glycidic acid is decarboxylated by heating to yield **2-Methylundecanal**.[\[1\]](#)
- **Purification:** The crude **2-Methylundecanal** is purified by vacuum distillation.[\[1\]](#)

Protocol 2: Synthesis of 2-Methylundecanal from Undecanal

This protocol describes an alternative industrial synthesis route.

Materials:

- Undecanal
- Formaldehyde
- Dibutylamine (catalyst)

- Hydrogen gas
- Palladium on carbon (Pd/C) catalyst
- Solvent (e.g., ethanol)
- Reaction vessel, hydrogenation apparatus, distillation apparatus.

Procedure:

- **Formation of 2-Methyleneundecanal:** In a reaction vessel, undecanal is reacted with formaldehyde in the presence of a catalytic amount of dibutylamine.^[1] The reaction is typically carried out at a controlled temperature and monitored until the formation of 2-methyleneundecanal is maximized.
- **Hydrogenation:** The resulting 2-methyleneundecanal is then hydrogenated to saturate the double bond.^[1] This is typically performed in a suitable solvent like ethanol, using a palladium on carbon (Pd/C) catalyst under a hydrogen atmosphere in a hydrogenation apparatus.
- **Work-up and Purification:** After the reaction is complete, the catalyst is filtered off. The solvent is removed under reduced pressure, and the crude **2-Methylundecanal** is purified by fractional distillation.^[1]

Protocol 3: Analysis of 2-Methylundecanal by Gas Chromatography-Mass Spectrometry (GC-MS)

This is a general procedure for the qualitative and quantitative analysis of **2-Methylundecanal**.

Instrumentation:

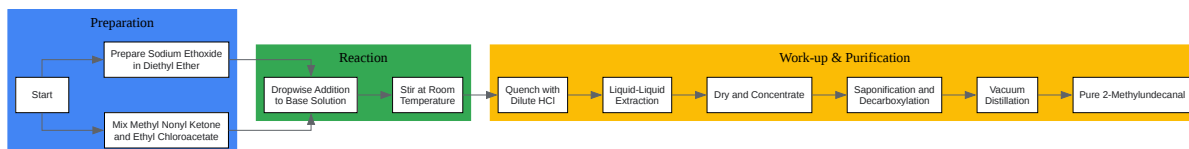
- Gas chromatograph coupled to a mass spectrometer (GC-MS).
- Capillary column suitable for fragrance analysis (e.g., DB-5ms or equivalent).
- Autosampler.

Procedure:

- Sample Preparation: Prepare a dilute solution of the **2-Methylundecanal** sample in a suitable solvent (e.g., dichloromethane or hexane).
- GC-MS Conditions:
 - Injector Temperature: 250 °C
 - Oven Program: Start at 60 °C, hold for 2 minutes, then ramp to 280 °C at 10 °C/min, and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - MS Ion Source Temperature: 230 °C
 - MS Quadrupole Temperature: 150 °C
 - Scan Range: m/z 40-400.
- Injection: Inject 1 µL of the prepared sample into the GC-MS.
- Data Analysis: Identify the **2-Methylundecanal** peak based on its retention time and mass spectrum. The mass spectrum should show characteristic fragments of **2-Methylundecanal**. For quantitative analysis, create a calibration curve using standards of known concentrations.

Visualizations

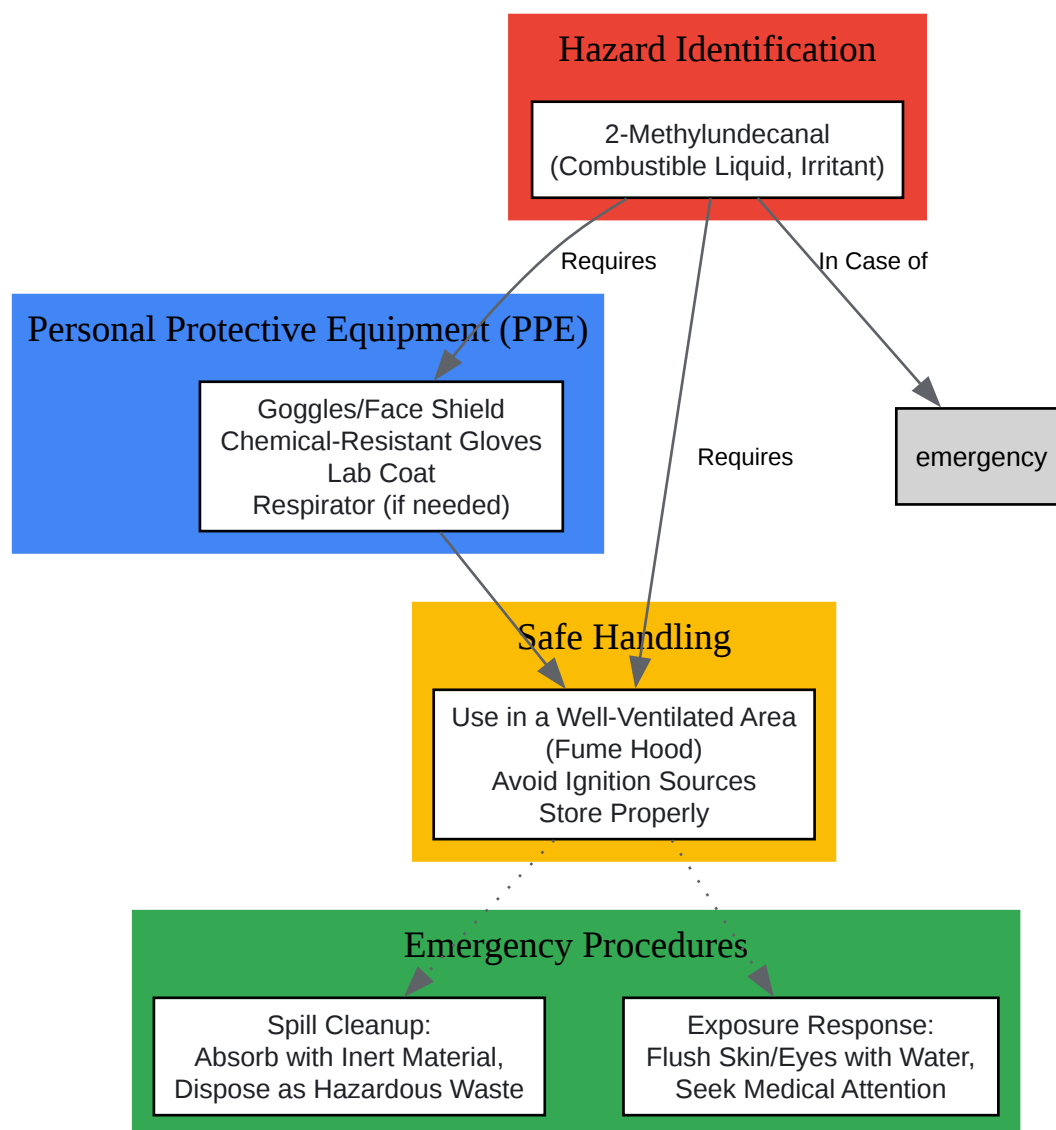
Experimental Workflow: Synthesis of 2-Methylundecanal (Darzens Reaction)



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Caption: Workflow for the synthesis of **2-Methylundecanal** via the Darzens reaction.

Logical Relationship: Handling and Safety Precautions



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Caption: Key safety precautions for handling **2-Methylundecanal**.

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